

Atpenin A5: Preparation and Storage of Stock Solutions for Research Applications

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Compound of Interest

Compound Name: Atpenin A5

Cat. No.: B1665825

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Abstract

Atpenin A5 is a potent and highly selective inhibitor of mitochondrial Complex II (succinate-ubiquinone oxidoreductase), making it a critical tool in mitochondrial research and drug development. Proper preparation and storage of **Atpenin A5** stock solutions are paramount to ensure its stability and efficacy in experimental settings. This application note provides a detailed protocol for the preparation and storage of **Atpenin A5** stock solutions, along with solubility and stability data to guide researchers, scientists, and drug development professionals.

Introduction

Atpenin A5 is a mycotoxin originally isolated from *Penicillium* sp. that exhibits potent inhibitory activity against the ubiquinone-binding site of mitochondrial Complex II. Its high specificity makes it an invaluable pharmacological tool for studying mitochondrial respiration, reactive oxygen species (ROS) production, and the role of Complex II in various physiological and pathological processes. To ensure reproducible and accurate experimental outcomes, it is crucial to handle **Atpenin A5** with care, starting with the correct preparation and storage of stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Atpenin A5**, including its physical properties, solubility, and storage conditions.

Parameter	Value	Reference(s)
Molecular Weight	366.2 g/mol	[1][2]
Appearance	Crystalline solid	[2]
Purity	>95%	[1]
Solubility in DMSO	100 mg/mL	[3]
Solubility in Ethanol	Soluble	[1][2]
Solubility in Methanol	Soluble	[2]
Storage (Solid)	-20°C under desiccating conditions; Stable for up to 12 months.	[1]
Storage (Stock Solution in DMSO)	-20°C for up to 1 month; -80°C for up to 6 months. Protect from light.	[4]

Experimental Protocols

Materials and Equipment

- **Atpenin A5** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Safety Precautions

Atpenin A5 should be handled with care. It is recommended to wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Prepare solutions

in a well-ventilated area or a chemical fume hood.

Preparation of a 10 mM Atpenin A5 Stock Solution in DMSO

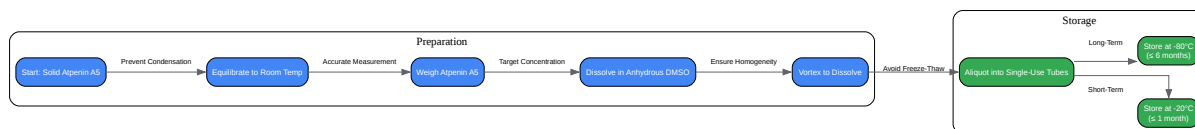
This protocol describes the preparation of a 10 mM stock solution, a common concentration for in vitro studies.

- **Equilibrate Atpenin A5:** Allow the vial of solid **Atpenin A5** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weigh Atpenin A5:** On a calibrated analytical balance, carefully weigh out the desired amount of **Atpenin A5**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3662 mg of **Atpenin A5** (Molecular Weight = 366.2 g/mol).
- **Dissolve in DMSO:** Add the weighed **Atpenin A5** to a sterile, amber microcentrifuge tube. Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. For 0.3662 mg of **Atpenin A5**, add 100 μ L of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution until the **Atpenin A5** is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
- **Store Properly:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[4] Protect the solutions from light.

Visualized Workflows and Pathways

Atpenin A5 Stock Solution Workflow

The following diagram illustrates the workflow for preparing and storing an **Atpenin A5** stock solution.

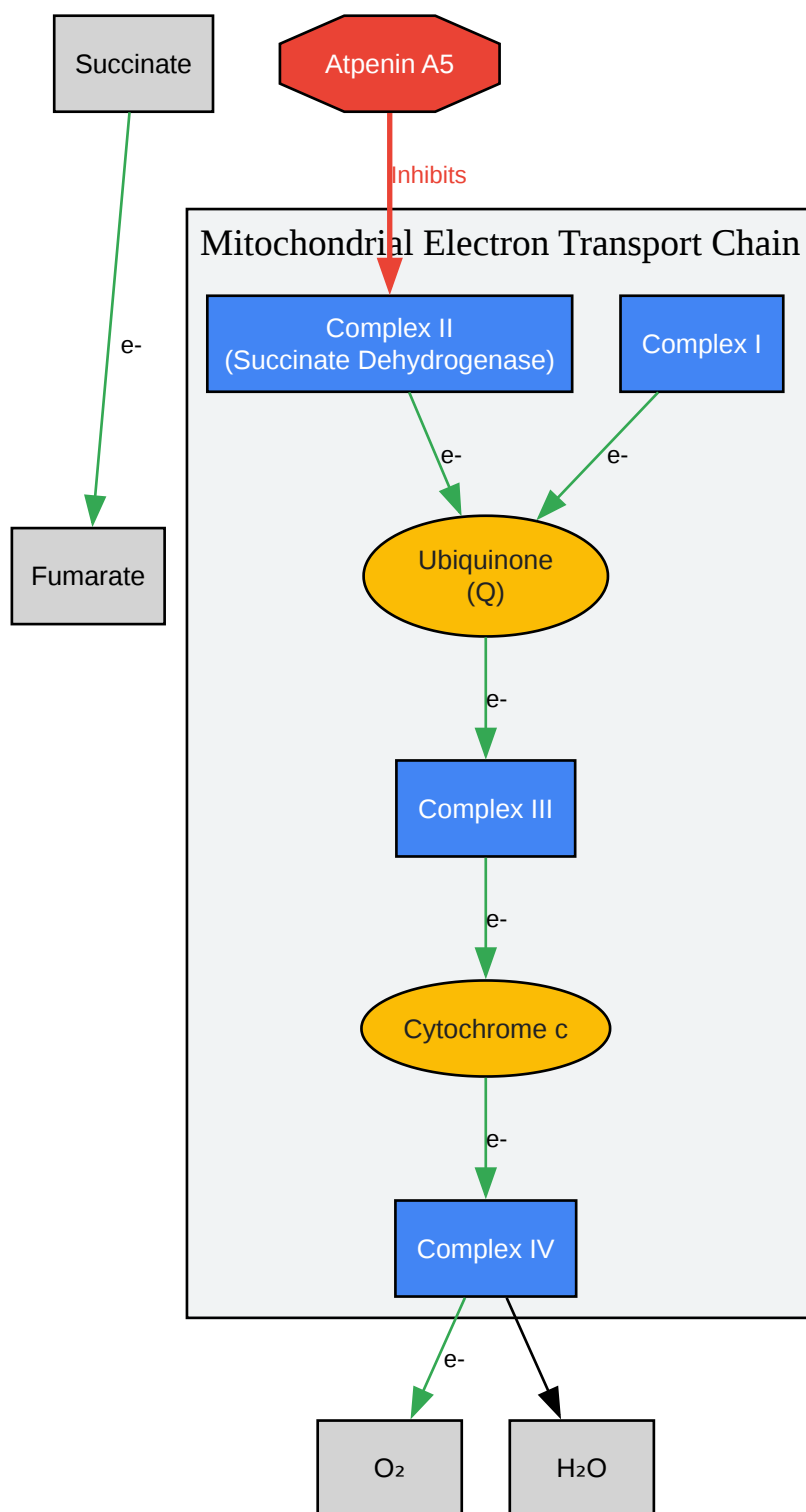


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Caption: Workflow for **Atpenin A5** stock solution preparation and storage.

Atpenin A5 Mechanism of Action

The diagram below depicts the inhibitory action of **Atpenin A5** on the mitochondrial electron transport chain.



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Caption: **Atpenin A5** inhibits Complex II of the electron transport chain.

Conclusion

The protocols and data provided in this application note offer a comprehensive guide for the preparation and storage of **Atpenin A5** stock solutions. Adherence to these guidelines will help ensure the integrity and activity of this potent mitochondrial Complex II inhibitor, leading to more reliable and reproducible experimental results in mitochondrial research and drug discovery.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. The complex II inhibitor atpenin A5 protects against cardiac ischemia-reperfusion injury via activation of mitochondrial KATP channels - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
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